

# Unraveling "Anticancer Agent 14": A Case of Ambiguous Identity in Scientific Literature

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## Compound of Interest

Compound Name: Anticancer agent 14

Cat. No.: B14908348

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A comprehensive search for the preliminary pharmacokinetic properties of a compound identified as "**Anticancer agent 14**" reveals a significant challenge: the term does not refer to a single, specific therapeutic agent. Instead, the designation "(14)" or "14" appears in various research papers as a citation number, each pointing to a different substance with potential anticancer activities. This ambiguity makes it impossible to provide a consolidated technical guide or whitepaper on the core pharmacokinetic properties of a singular "**Anticancer agent 14**."

The investigation across multiple scientific databases and research articles shows "**Anticancer agent 14**" being associated with a diverse range of substances, including:

- A component from Tectaria plants: In studies exploring the anticancer potential of certain plants, "(14)" is used as a citation to refer to a previously mentioned anticancer agent.[1][2]
- A hydroxamic acid derivative: Research on histone deacetylase (HDAC) inhibitors mentions a specific hydroxamic acid derivative as "anticancer agent. 14," again using the number as a reference.[3]
- An anthracycline: The synthesis of a novel anthracycline compound is described in a paper where it is referred to as "anticancer agent, 14." [4]
- Natural alkaloids and other compounds: The term also appears in the context of naturally occurring alkaloids like ellipticine and in computational studies on various chemical entities with potential anticancer effects.[5]

This lack of a standardized nomenclature for "**Anticancer agent 14**" prevents the aggregation of specific quantitative pharmacokinetic data, such as absorption, distribution, metabolism, and excretion (ADME) parameters. Consequently, the creation of structured data tables, detailed experimental protocols, and visualizations of signaling pathways for a single, defined molecule is not feasible.

To obtain the desired in-depth technical guide, it is crucial to first identify the specific chemical entity of interest that has been ambiguously referred to as "**Anticancer agent 14**" in a particular context or publication. Without this clarification, a meaningful and accurate compilation of its pharmacokinetic properties and related experimental details remains unattainable.

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